Technical Guide: Application of Geranyl Propionate in Food Flavoring Studies

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Compound of Interest

Compound Name:	*Geranyl propionate*
CAS No.:	*105-90-8*
Cat. No.:	*B091728*

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Introduction & Chemical Profile[1][2][3][4][5][6][7]

Geranyl Propionate (CAS: 105-90-8) is a monoterpene ester critical to the flavor industry for its ability to bridge the gap between floral (rose/geranium) and fruity (grape/melon) notes. Unlike its acetate counterpart, which is sharper, the propionate ester offers a warmer, waxier, and more balsamic "dried fruit" nuance, making it indispensable for formulating complex fruit flavors (e.g., passion fruit, pineapple) and modifying floral accords in baked goods and beverages.

Key Physicochemical Properties

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Property	Specification	Relevance to Application
Molecular Formula	$C_{13}H_{22}O_2$	Monoterpene Ester
Molecular Weight	210.31 g/mol	Mid-volatility flavorant
LogP	~4.5	Highly lipophilic; requires emulsification in aqueous systems
Boiling Point	253°C	Thermally stable enough for baking, but volatile
Odor Threshold	~10 ppb	Potent; requires precise dosing
Regulatory Status	FEMA 2517, GRAS	Safe for food use (typ. 1-50 ppm)

Application Note: Stability & Formulation Logic

The Core Challenge: Ester Hydrolysis. **Geranyl propionate** is thermodynamically unstable in the presence of water, particularly at pH extremes. In acidic beverages (pH < 3.5), it hydrolyzes back into geraniol (floral/citrus) and propionic acid (pungent/sour), fundamentally altering the flavor profile from "fruity-rose" to "sour-citrus."

Mechanistic Insight: The hydrolysis follows pseudo-first-order kinetics.[1] Research indicates that the half-life is significantly reduced in low pH environments typical of soft drinks.

- Optimal pH Window: 5.0 – 7.0 (Neutral matrices like bakery, dairy).
- Risk Zone: pH < 4.0 (Carbonated beverages, fruit fillings).

Formulation Strategy: For high-water or acidic applications, encapsulation is not optional—it is a requirement to preserve the ester bond. We utilize a hydrophobic barrier (spray drying or nanoemulsion) to shield the ester from the aqueous proton source.

Protocol 1: Green Enzymatic Synthesis (Solvent-Free)

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Objective: Synthesize "Natural" labeled **Geranyl Propionate** using a lipase-catalyzed transesterification, avoiding toxic solvents and meeting "Clean Label" requirements.

Mechanism: The reaction follows a Ping-Pong Bi-Bi mechanism. The lipase first reacts with the acyl donor (propionic acid) to form an acyl-enzyme intermediate, releasing water. Geraniol then attacks this intermediate to form the ester.

Experimental Workflow

Reagents:

- Geraniol (>98% purity, Natural source).
- Propionic Acid (Natural source).
- Biocatalyst: Immobilized Lipase B from Candida antarctica (e.g., Novozym 435).
- Molecular Sieves (3Å or 4Å) for water removal.

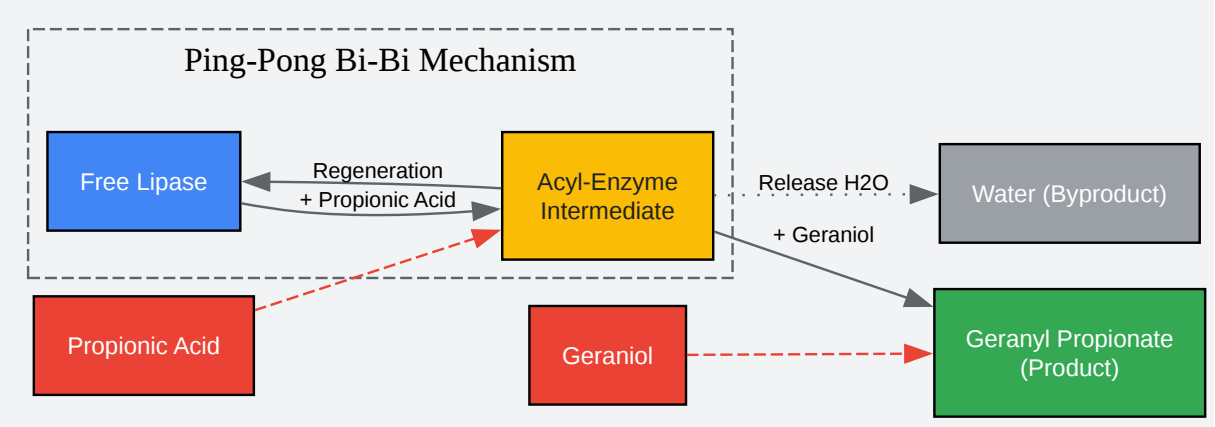
Step-by-Step Procedure:

- Substrate Preparation: In a thermostated reactor, mix Geraniol and Propionic Acid in a 3:1 molar ratio (excess alcohol drives equilibrium toward esterification).
- Catalyst Addition: Add immobilized lipase at 1-2% (w/w) of total substrate mass.
- Water Control: Add activated molecular sieves (10% w/w) to the reaction mixture to scavenge the water byproduct continuously. Note: Accumulation of water promotes the reverse reaction (hydrolysis).
- Reaction: Incubate at 50°C with varying agitation (200 rpm) for 6–8 hours.
    - Why 50°C? Balances enzyme activity with thermal deactivation risks.
- Filtration: Filter the mixture to recover the immobilized enzyme (reusable) and molecular sieves.
- Purification: Perform vacuum distillation to remove excess geraniol.

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- Target: >98% purity for high-grade flavoring.

Visualization: Enzymatic Pathway



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Caption: Ping-Pong Bi-Bi mechanism for the lipase-catalyzed esterification of **Geranyl Propionate**.

Protocol 2: Microencapsulation via Spray Drying

Objective: Create a stable, water-dispersible powder of **Geranyl Propionate** for use in dry mixes (cake mixes, powdered beverages) to prevent oxidation and hydrolysis.

Materials:

- Core Material: **Geranyl Propionate** (synthesized in Protocol 1).[2]
- Wall Material: Maltodextrin (DE 10-12) and Gum Arabic (Ratio 3:1).
- Emulsifier: Modified Starch (e.g., Hi-Cap) if Gum Arabic is insufficient.

Step-by-Step Procedure:

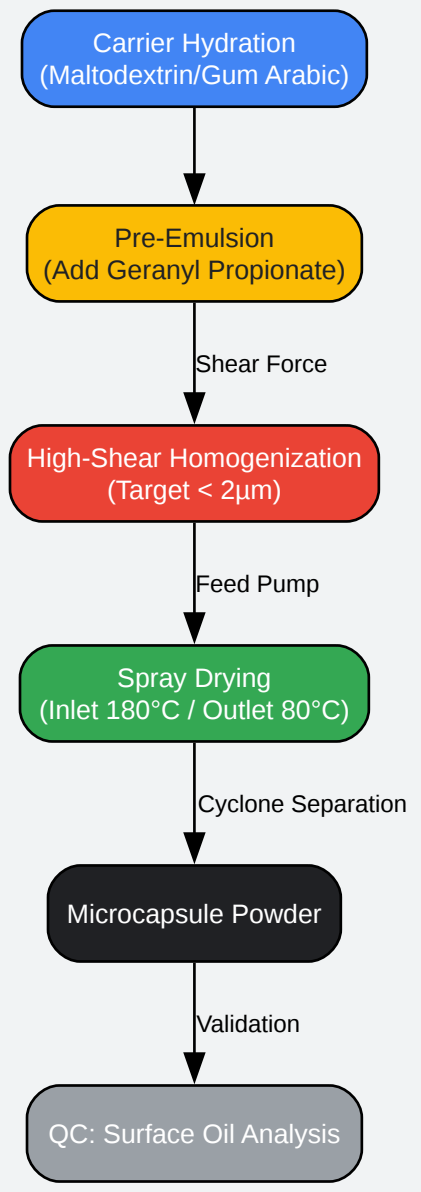
- Carrier Hydration: Dissolve Maltodextrin and Gum Arabic in deionized water at 50°C to achieve a 30-40% (w/w) solid content. Allow to hydrate overnight to fully unfold polymer chains.

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- Emulsification (Critical Step):
  - Add **Geranyl Propionate** to the aqueous carrier solution (Load: 10-20% of total solids).
  - High-Shear Homogenization: Process at 10,000 rpm for 5 minutes using a rotor-stator homogenizer.
  - Target: Oil droplet size < 2 µm. Smaller droplets ensure better retention during drying.
- Spray Drying:
  - Inlet Temperature: 180°C ± 5°C.
  - Outlet Temperature: 80°C ± 5°C. (Must be kept low to prevent volatilization of the ester).
  - Feed Rate: 10 mL/min (Adjust based on dryer capacity).
- Collection: Recover powder from the cyclone separator.
- Validation: Analyze surface oil content (washing with hexane) vs. total oil content (solvent extraction) to calculate Encapsulation Efficiency (EE). Target EE > 90%.

Visualization: Encapsulation Workflow

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Caption: Process flow for spray-drying encapsulation of volatile terpene esters.

Protocol 3: Analytical Validation (GC-MS)

Objective: Quantify **Geranyl Propionate** and detect degradation products (Geraniol, Propionic Acid).

Instrument Parameters:

- System: GC-MS (Single Quadrupole).

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- Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5ms, HP-5ms), 30m x 0.25mm x 0.25µm.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Injection: 1 µL, Split ratio 20:1. Inlet Temp: 250°C.

Oven Program:

- Initial: 60°C (Hold 1 min).
- Ramp 1: 3°C/min to 150°C.
- Ramp 2: 20°C/min to 280°C (Hold 5 min).

Identification Criteria (Self-Validation):

- Retention Index (RI): Calculate Kovats Index relative to C8-C20 alkanes.
  - Target RI (DB-5ms):1445 – 1455.
- Mass Spectrum (EI, 70eV):
  - Base Peak: m/z 69 (Isoprene fragment).
  - Diagnostic Ions: m/z 93 (Terpene backbone), m/z 136 (Elimination of propionic acid), m/z 121.
  - Molecular Ion: m/z 210 (Often weak/absent).

Quality Control Check: If a peak appears at RI ~1255 (Geraniol), the sample has undergone hydrolysis. Calculate the ratio of Area(**Geranyl Propionate**) / [Area(**Geranyl Propionate**) + Area(Geraniol)] to determine purity.

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